

A Technical Guide to 4,4''-Diamino-p-terphenyl: Properties and Synthetic Applications

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Compound of Interest

Compound Name: 4,4''-Diamino-p-terphenyl

Cat. No.: B1209156

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This guide provides an in-depth overview of the chemical properties of **4,4''-Diamino-p-terphenyl**, with a focus on its molecular characteristics. It is intended for researchers, scientists, and professionals in drug development and material science who are interested in the fundamental properties and potential applications of this molecule.

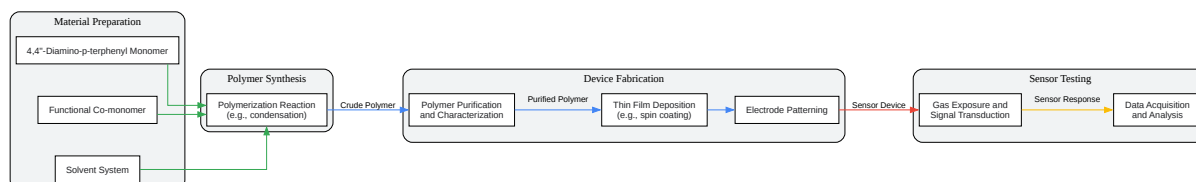
Core Molecular Data

4,4''-Diamino-p-terphenyl is a solid organic compound that serves as a versatile building block in various scientific fields.^{[1][2]} Its key molecular identifiers and properties are summarized in the table below.

Parameter	Value
Molecular Formula	C ₁₈ H ₁₆ N ₂ ^{[1][3][4][5][6][7]}
Molecular Weight	260.33 g/mol ^{[6][7]}
Alternate Molecular Weight	260.34 g/mol ^[1]
CAS Number	3365-85-3 ^{[1][4]}
Appearance	Pale cream to brown powder ^[8]
Melting Point	242-244 °C ^[5]
Solubility	Soluble in Tetrahydrofuran, Acetone ^[5]

Synthetic Workflow: Conceptual Fabrication of a 4,4''-Diamino-p-terphenyl-Based Gas Sensor

The following diagram illustrates a conceptual workflow for the fabrication of a gas sensor utilizing **4,4''-Diamino-p-terphenyl** as a key component. This process highlights the molecule's role in the development of advanced materials for sensing applications.



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Conceptual workflow for gas sensor fabrication.

Experimental Protocol: Synthesis of a Polyimide from 4,4''-Diamino-p-terphenyl for Sensor Application

This protocol describes a representative method for the synthesis of a polyimide polymer using **4,4''-Diamino-p-terphenyl** as the diamine monomer. Such polymers can be used in the fabrication of chemical sensors.

1. Materials and Reagents:

- **4,4''-Diamino-p-terphenyl**
- Aromatic dianhydride (e.g., pyromellitic dianhydride)
- Anhydrous N-methyl-2-pyrrolidone (NMP)
- Inert gas (Argon or Nitrogen)

2. Procedure:

- In a three-necked flask equipped with a mechanical stirrer and an inert gas inlet, dissolve a specific molar quantity of **4,4''-Diamino-p-terphenyl** in anhydrous NMP under a continuous flow of inert gas.
- Once the diamine has completely dissolved, slowly add an equimolar amount of the aromatic dianhydride to the solution in small portions.
- Continue the reaction at room temperature for 24 hours to form the poly(amic acid) precursor.
- The resulting viscous solution of poly(amic acid) can then be cast onto a substrate for thermal imidization.
- The cast film is heated in a vacuum oven through a staged heating process, typically ramping up to temperatures in the range of 250-300 °C, to induce cyclodehydration and form the final polyimide film.

3. Characterization:

- The chemical structure of the resulting polyimide can be confirmed using Fourier-transform infrared (FTIR) spectroscopy by observing the characteristic imide absorption bands.
- The thermal stability of the polymer can be assessed using thermogravimetric analysis (TGA).

It is important to note that the toxicological properties of **4,4''-Diamino-p-terphenyl** have not been fully investigated, and appropriate safety precautions should be taken during handling.[9]
The compound is considered harmful if swallowed.[9]

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- To cite this document: BenchChem. [A Technical Guide to 4,4''-Diamino-p-terphenyl: Properties and Synthetic Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209156#4-4-diamino-p-terphenyl-molecular-weight-and-formula]

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